

Technical Support Center: 2-Methylthio-ATP (2-MeS-ATP)

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Compound of Interest

Compound Name: 2-Methylthio-ATP tetrasodium

Cat. No.: B11930634

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Welcome to the technical support center for 2-Methylthio-ATP (2-MeS-ATP). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper handling, storage, and use of 2-MeS-ATP, with a primary focus on preventing its hydrolysis to 2-Methylthio-ADP (2-MeS-ADP).

Frequently Asked Questions (FAQs)

Q1: What is 2-MeS-ATP and why is preventing its hydrolysis important?

2-Methylthio-ATP (2-MeS-ATP) is a non-specific agonist for P2 purinoceptors, widely used in research to study cellular signaling and metabolic processes.^[1] Hydrolysis of the terminal phosphate group of 2-MeS-ATP results in the formation of 2-MeS-ADP. This is problematic because both 2-MeS-ATP and its hydrolysis product, 2-MeS-ADP, can be biologically active, potentially at different receptors or with different potencies. To ensure the specificity and accuracy of experimental results, it is crucial to minimize the degradation of 2-MeS-ATP.

Q2: What are the primary factors that contribute to the hydrolysis of 2-MeS-ATP?

The primary factors that accelerate the hydrolysis of 2-MeS-ATP, similar to its parent molecule ATP, are:

- **Temperature:** Higher temperatures significantly increase the rate of hydrolysis.

- pH: Extreme pH conditions (both acidic and alkaline) promote the breakdown of the phosphate chain.
- Enzymatic Degradation: The presence of ATPases or other phosphatases in the experimental system can rapidly hydrolyze 2-MeS-ATP.
- Divalent Cations: While often required for biological activity, certain concentrations of divalent cations can influence the rate of both enzymatic and non-enzymatic hydrolysis.

Q3: How should I store solid 2-MeS-ATP?

Solid (powder) 2-MeS-ATP should be stored in a desiccated environment at -20°C for long-term stability, where it can be viable for more than three years.^[1]

Q4: What are the recommended storage conditions for 2-MeS-ATP stock solutions?

For stock solutions, it is recommended to:

- Store aliquots at -80°C for long-term storage (up to 1 year).^[1]
- For shorter-term storage, -20°C can be used for up to one month.^[2]
- For immediate use, solutions can be kept at 4°C for no longer than one week.^[1]
- Crucially, avoid repeated freeze-thaw cycles, as this can accelerate degradation.^[1] Prepare single-use aliquots whenever possible.

Troubleshooting Guide: Preventing 2-MeS-ATP Hydrolysis

This guide addresses common issues encountered during experiments that may lead to the unwanted degradation of 2-MeS-ATP.

Problem	Potential Cause	Recommended Solution
Inconsistent or unexpected experimental results.	Hydrolysis of 2-MeS-ATP to 2-MeS-ADP, leading to mixed agonist effects.	<p>1. Verify Stock Solution Integrity: Prepare fresh stock solutions from solid 2-MeS-ATP. If using a previously prepared stock, ensure it has been stored correctly and has not undergone multiple freeze-thaw cycles.</p> <p>2. Control for Hydrolysis: In your experimental design, include a control where the effects of 2-MeS-ADP are tested separately to understand its potential contribution.</p> <p>3. Optimize Experimental Conditions: Follow the best practices outlined in the experimental protocols below.</p>
Loss of compound activity over time.	Degradation of 2-MeS-ATP in solution due to improper storage or handling.	<p>1. Aliquot Stock Solutions: Prepare single-use aliquots of your 2-MeS-ATP stock solution to avoid repeated freeze-thaw cycles.^[1]</p> <p>2. Use Freshly Prepared Solutions: For critical experiments, use freshly prepared working solutions from a recently thawed aliquot.</p> <p>3. Maintain Low Temperatures: Keep solutions on ice during experimental setup.</p>
High background signal or non-specific effects.	Presence of contaminating 2-MeS-ADP in the 2-MeS-ATP stock.	<p>1. Source High-Purity Compound: Ensure the 2-MeS-ATP used is of high purity ($\geq 98\%$).</p> <p>2. Proper Storage: Adhere strictly to the</p>

recommended storage
conditions to prevent
degradation after purchase.

Data Presentation: Stability of ATP under Various Conditions

While specific quantitative data for the hydrolysis rate of 2-MeS-ATP is not readily available, the stability of its parent compound, ATP, provides a strong indication of its expected behavior. The following tables summarize the stability of ATP under different temperature and pH conditions. It is reasonable to assume that 2-MeS-ATP will follow similar trends.

Table 1: Effect of Temperature on ATP Stability in Aqueous Solution

Temperature	pH	Half-life	Source
22-25°C	Neutral	54 days (in deionized water)	[3]
50-55°C	Neutral	0.5 days (in deionized water)	[3]
80°C	7.0	Rapid degradation	[4]
120°C	7.0	A few minutes	[5]

Table 2: Effect of pH on ATP Hydrolysis at 80°C

pH	Observation	Source
4.0	ATP is converted to ADP and then to AMP.	[4]
7.0	ATP degradation is observed.	[4]
11.3	Degradation of ATP and accumulation of ADP is confirmed.	[4]

Experimental Protocols

Protocol 1: Preparation and Storage of 2-MeS-ATP Stock Solutions

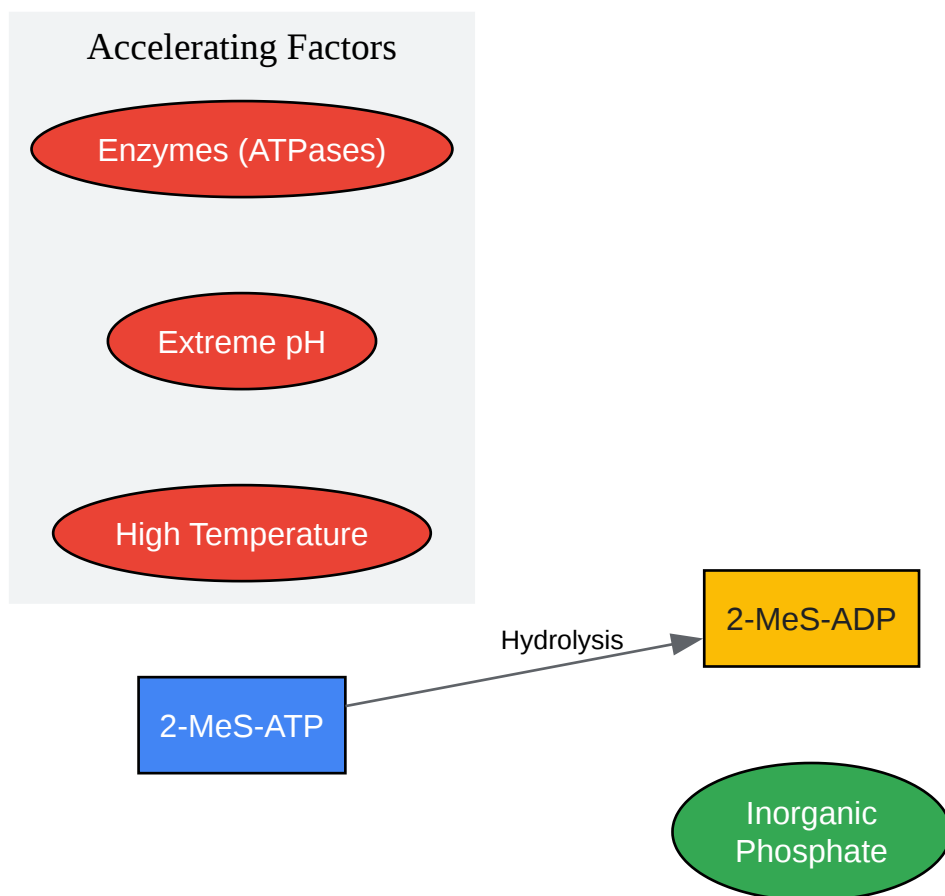
- **Weighing:** Allow the solid 2-MeS-ATP to equilibrate to room temperature in a desiccator before opening the vial to prevent condensation. Weigh the desired amount of powder in a sterile environment.
- **Dissolution:** Dissolve the 2-MeS-ATP powder in a high-purity, sterile aqueous buffer (e.g., PBS or HEPES) at the desired pH, typically between 6.8 and 7.4.^[6] Sonication may be recommended to aid dissolution.^[1]
- **pH Adjustment:** If dissolving in water, the resulting solution may be slightly acidic. Adjust the pH to the desired neutral range (6.8-7.4) using a small volume of dilute NaOH. Perform this step on ice to minimize hydrolysis.
- **Sterilization:** If required for cell culture experiments, sterilize the solution by filtering it through a 0.22 µm filter.^[2]
- **Aliquoting and Storage:** Immediately dispense the stock solution into single-use, low-retention microcentrifuge tubes. Store these aliquots at -80°C for long-term storage.^[1]

Protocol 2: Minimizing Hydrolysis During Experiments

- **Thawing:** When ready to use, thaw an aliquot of the 2-MeS-ATP stock solution rapidly and keep it on ice.
- **Dilution:** Prepare working dilutions in your pre-chilled experimental buffer immediately before use.
- **Temperature Control:** Maintain the temperature of your experimental setup as low as is feasible for your assay. For cell-based assays, add the 2-MeS-ATP solution to the cells or tissues at the final step.
- **Enzyme Inhibitors:** If your experimental system contains significant ATPase or phosphatase activity, consider the use of appropriate inhibitors if they do not interfere with your measurements.

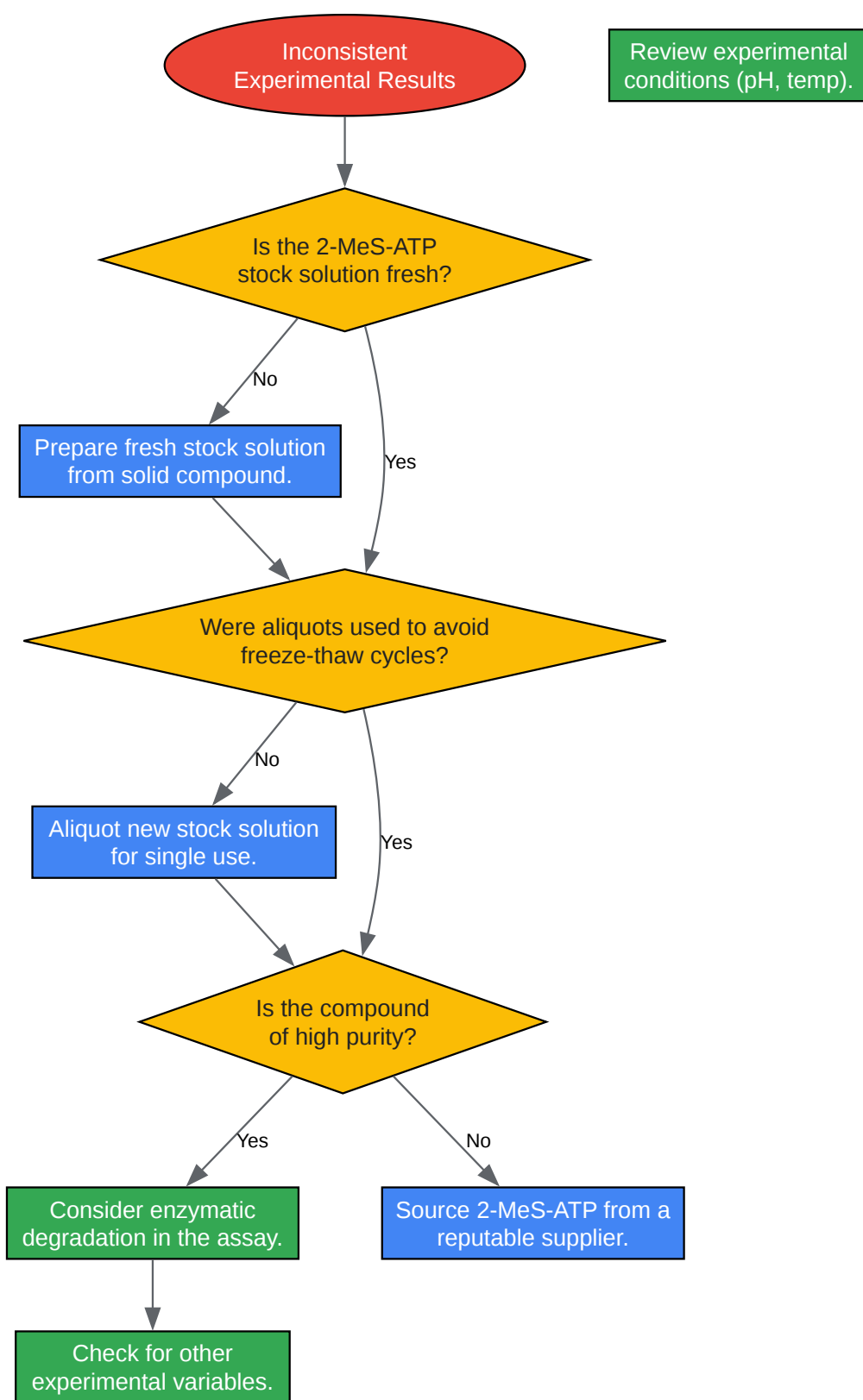
- Time Course: Be mindful of the incubation time. Longer incubation times, especially at physiological temperatures (e.g., 37°C), will result in greater hydrolysis.

Visualizations



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Caption: Hydrolysis of 2-Methylthio-ATP to 2-Methylthio-ADP.



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Caption: Troubleshooting workflow for inconsistent experimental results.

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